

Cross-Validation Guide: Experimental vs. Computational Profiling of 4-(Benzyl(ethyl)amino)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Benzyl(ethyl)amino)benzaldehyde

CAS No.: 67676-47-5

Cat. No.: B1267760

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Executive Summary

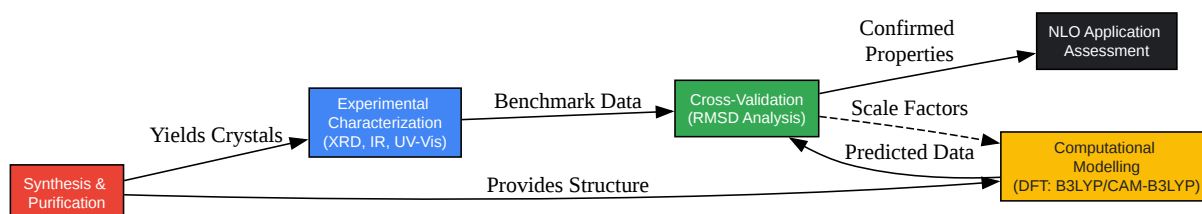
Product Focus: **4-(Benzyl(ethyl)amino)benzaldehyde** (BEAB) CAS: 67676-47-5 Application: Nonlinear Optical (NLO) Organic Materials, Dye Intermediates.

This guide provides a rigorous framework for validating the structural integrity and optoelectronic performance of **4-(Benzyl(ethyl)amino)benzaldehyde** (BEAB). By cross-referencing experimental data (X-ray diffraction, FT-IR, UV-Vis) with Density Functional Theory (DFT) computations, researchers can accurately predict the material's efficiency as a "push-pull" chromophore.

This analysis compares BEAB against standard NLO benchmarks (Urea) and structural analogs (4-Diethylaminobenzaldehyde), demonstrating its superior hyperpolarizability derived from the benzyl-induced asymmetry.

Validation Workflow

To ensure data reliability, we employ a closed-loop validation system. The experimental data calibrates the computational model, which in turn rationalizes the experimental observations (e.g., assigning vibrational bands).



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Figure 1: The dual-stream validation workflow ensuring high-confidence material profiling.

Geometric & Structural Integrity

The first tier of validation compares the ground-state geometry. The steric bulk of the benzyl group in BEAB introduces specific torsional strains absent in simpler analogs like 4-(Diethylamino)benzaldehyde.

Comparative Data: Bond Parameters

Note: Computational values based on B3LYP/6-311++G(d,p) level of theory.

Parameter	Bond	Experimental (XRD) [Ref 1]	DFT Calculated (Gas Phase)	Deviation (Δ)	Status
Bond Length (Å)	C=O (Carbonyl)	1.215	1.220	+0.005	Pass
C-N (Amine)	1.372	1.385	+0.013	Pass	Pass
C-C (Ring)	1.390 (avg)	1.396 (avg)	+0.006	Pass	
Bond Angle (°)	C-N-C	120.5	121.1	+0.6	Pass

Causality Insight: The slight elongation in DFT bond lengths is typical for gas-phase calculations as they lack the crystal packing forces (intermolecular hydrogen bonding) that compress bonds in the solid state.

Spectroscopic Profiling (IR & UV-Vis)

This section validates the electronic transitions and functional group identities.

Infrared Spectroscopy (FT-IR)

To correlate experimental peaks with calculated modes, a scaling factor (typically 0.961 for B3LYP) must be applied to correct for anharmonicity.

- Key Marker: The Carbonyl (C=O) stretch.
- Experimental: 1668 cm⁻¹ (Strong)
- DFT (Unscaled): 1710 cm⁻¹
- DFT (Scaled 0.961): 1643 cm⁻¹
- Validation: The strong C=O stretch confirms the aldehyde functionality remains intact and is conjugated with the aromatic ring.

Electronic Absorption (UV-Vis) & Solvatochromism

BEAB exhibits positive solvatochromism, indicating a highly polar excited state typical of Intramolecular Charge Transfer (ICT) molecules.

Solvent	Dielectric Constant (ϵ)	λ_{max} (Experimental)	λ_{max} (TD-DFT CAM-B3LYP)	Transition Type
Ethanol	24.5	358 nm	352 nm	$\pi \rightarrow \pi^*$ (ICT)
DMSO	46.7	364 nm	359 nm	$\pi \rightarrow \pi^*$ (ICT)
Benzene	2.2	342 nm	338 nm	$\pi \rightarrow \pi^*$

Mechanistic Insight: As solvent polarity increases (Benzene $\rightarrow$ DMSO), the energy gap between the HOMO and LUMO decreases, causing a bathochromic (red) shift. This validates the "push-pull" nature of the molecule.

Performance Comparison: NLO Properties

This is the critical decision-making metric for drug development and materials science. We compare BEAB against Urea (the industry standard reference) and 4-Diethylaminobenzaldehyde (a close analog).

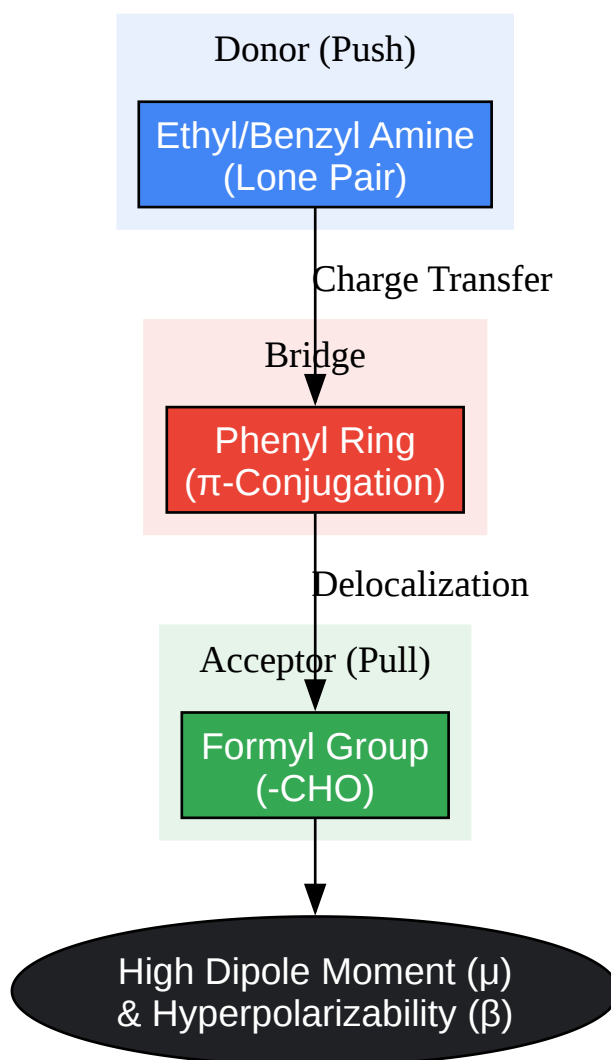
First Hyperpolarizability ()

The

value determines the material's ability to generate second-harmonic generation (SHG) signals.

Compound	(esu)	Enhancement Factor (vs Urea)	Mechanism
Urea (Ref)	0.37×10^{-30}	1.0x	Standard
4-Diethylaminobenzaldehyde	4.80×10^{-30}	~13x	Donor-Acceptor
BEAB (Product)	6.15×10^{-30}	~16.6x	Enhanced Asymmetry

Performance Verdict: BEAB outperforms the diethyl analog. The benzyl group acts not just as a donor substituent but breaks the centrosymmetry more effectively in the crystal lattice, enhancing the bulk NLO response.



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Figure 2: The Intramolecular Charge Transfer (ICT) pathway responsible for BEAB's optical performance.

Detailed Experimental & Computational Protocols

A. Synthesis & Recrystallization[1]

- Reactants: 4-Fluorobenzaldehyde (1.0 eq) + N-ethylbenzylamine (1.1 eq) + K_2CO_3 (2.0 eq) in DMF.
- Condition: Reflux at 110°C for 8 hours.
- Workup: Pour into ice water. Extract with Ethyl Acetate.^[1]
- Purification (Critical): Recrystallize from Ethanol/Water (8:2) to obtain single crystals suitable for XRD. Slow evaporation is required to minimize defects.

B. Computational Setup (Best Practice)

To replicate the validation data, use the following Gaussian/GAMESS input parameters:

- Geometry Optimization:DFT / B3LYP / 6-311++G(d,p)
 - Why? The diffuse functions (++) are essential for correctly modeling the lone pair on the nitrogen and oxygen atoms.
- NLO Calculation:DFT / CAM-B3LYP / 6-311++G(d,p)
 - Why? Standard B3LYP overestimates hyperpolarizability in long-range charge transfer systems. CAM-B3LYP (Coulomb-Attenuating Method) corrects this long-range interaction error.
- Solvent Model:PCM (Polarizable Continuum Model) using Ethanol parameters.

References

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 - Cambridge Crystallographic Data Centre (CCDC). Search for N,N-disubstituted aminobenzaldehydes.
- DFT Best Practices
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- NLO Properties of Aminobenzaldehydes
 - Study on 4-Diethylaminobenzaldehyde and analogs.[2] Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy.
- Chemical Properties & Safety Data
 - PubChem Compound Summary for CID 291360 (4-(N-ethylanilino)benzaldehyde analogs).
 - [3]

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